

2-Methyl-5-(quinoxalin-2-yl)aniline in Catalysis: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Methyl-5-(quinoxalin-2-yl)aniline

Cat. No.: B2598615

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Introduction

2-Methyl-5-(quinoxalin-2-yl)aniline is a heterocyclic organic compound featuring both a quinoxaline and a substituted aniline moiety. While quinoxaline derivatives and aniline-based ligands are independently well-established in the field of catalysis, facilitating a wide range of transformations, specific and detailed applications of **2-Methyl-5-(quinoxalin-2-yl)aniline** as a primary ligand in catalytic reactions are not extensively documented in publicly available scientific literature.

This document aims to provide a foundational understanding of the potential catalytic applications of this ligand based on the general reactivity of its constituent functional groups. The protocols and data presented herein are extrapolated from established methodologies for similar ligand structures. Researchers are encouraged to use this information as a starting point for developing novel catalytic systems and should note that optimization of the described protocols will be necessary for specific applications.

Potential Catalytic Applications

Based on the structural features of **2-Methyl-5-(quinoxalin-2-yl)aniline**, it is hypothesized to be a competent ligand for various transition metal-catalyzed cross-coupling reactions. The nitrogen atoms of the quinoxaline ring and the amino group of the aniline moiety can act as coordination sites for metal centers such as palladium, nickel, copper, and rhodium.

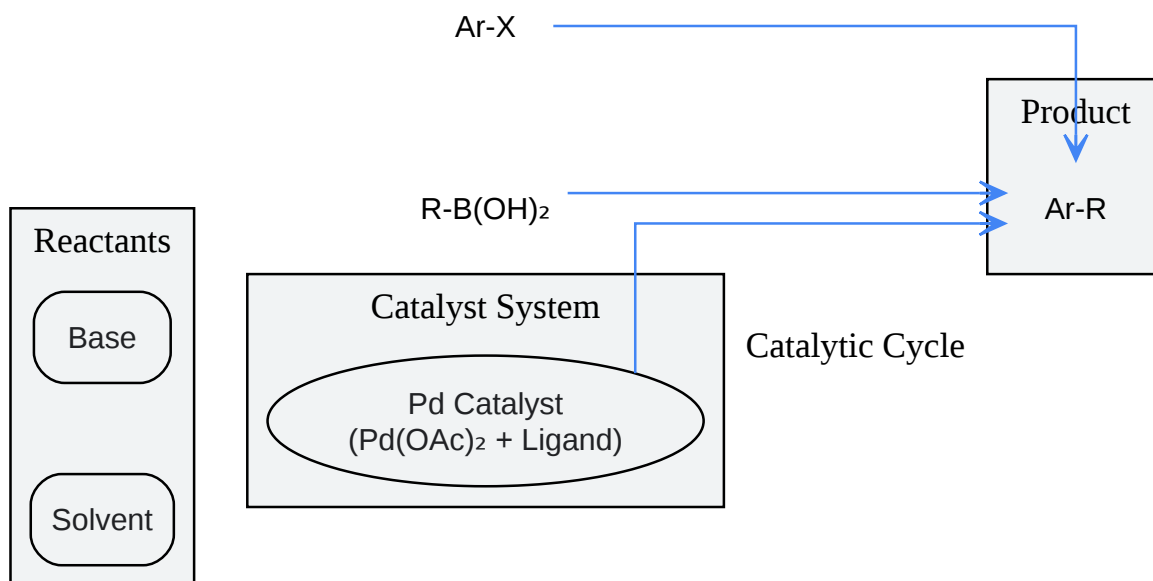
Potential applications include:

- Palladium-Catalyzed Cross-Coupling Reactions:
 - Suzuki-Miyaura Coupling: Formation of carbon-carbon bonds between organoboranes and organic halides.
 - Heck-Mizoroki Coupling: Vinylation of aryl or vinyl halides.
 - Buchwald-Hartwig Amination: Formation of carbon-nitrogen bonds.
- Copper-Catalyzed Reactions:
 - Ullmann Condensation: Formation of diaryl ethers, thioethers, and amines.
- Nickel-Catalyzed Reactions:
 - Kumada Coupling: Cross-coupling of Grignard reagents with organic halides.

Hypothetical Application: Palladium-Catalyzed Suzuki-Miyaura Coupling

This section outlines a hypothetical application of **2-Methyl-5-(quinoxalin-2-yl)aniline** as a ligand in a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.

Reaction Scheme



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Caption: General scheme of a Suzuki-Miyaura cross-coupling reaction.

Experimental Protocol: General Procedure for Suzuki-Miyaura Coupling

Materials:

- Palladium(II) acetate (Pd(OAc)₂)
- **2-Methyl-5-(quinoxalin-2-yl)aniline** (Ligand)
- Aryl halide (e.g., 4-bromotoluene)
- Arylboronic acid (e.g., phenylboronic acid)
- Base (e.g., potassium carbonate, K₂CO₃)
- Solvent (e.g., Toluene/Water mixture)
- Inert gas (Argon or Nitrogen)

Procedure:

- To an oven-dried Schlenk flask, add Pd(OAc)₂ (1-5 mol%) and **2-Methyl-5-(quinoxalin-2-yl)aniline** (1-10 mol%).
- Evacuate and backfill the flask with an inert gas (repeat three times).
- Add the aryl halide (1.0 mmol), arylboronic acid (1.2 mmol), and base (2.0 mmol).
- Add the solvent system (e.g., 5 mL of a 4:1 mixture of Toluene:Water).
- Stir the reaction mixture at a specified temperature (e.g., 80-110 °C) for a designated time (e.g., 2-24 hours), monitoring the reaction progress by TLC or GC-MS.
- Upon completion, cool the reaction mixture to room temperature.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Hypothetical Data Presentation

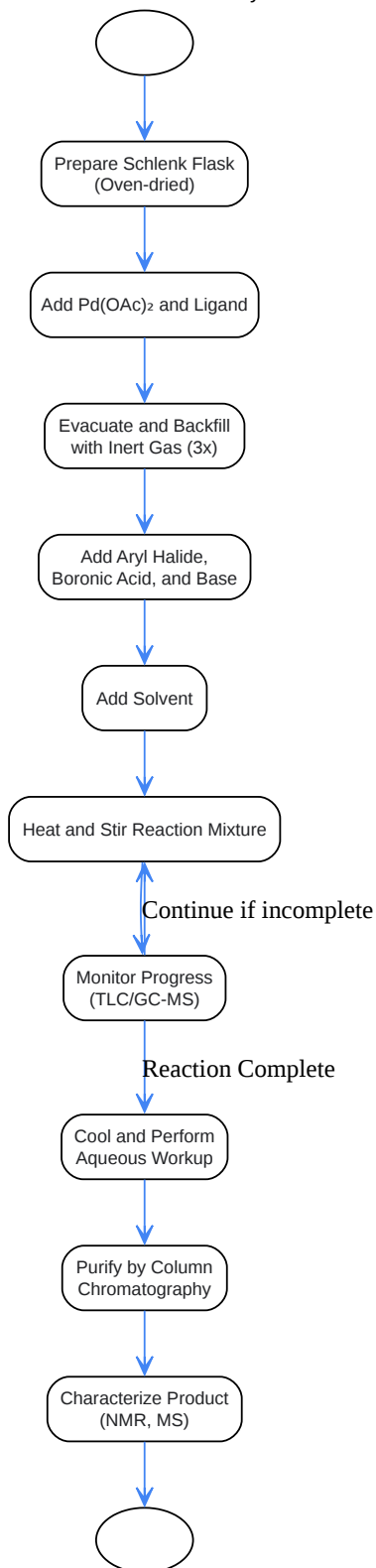
The following table summarizes hypothetical results for the Suzuki-Miyaura coupling of various aryl halides with phenylboronic acid using a palladium/**2-Methyl-5-(quinoxalin-2-yl)aniline** catalytic system.

Entry	Aryl Halide	Base	Solvent	Temp (°C)	Time (h)	Yield (%)
1	4-Bromotoluene	K ₂ CO ₃	Toluene/H ₂ O	100	12	85
2	4-Chlorotoluene	K ₃ PO ₄	Dioxane/H ₂ O	110	24	60
3	4-Iodoanisole	Cs ₂ CO ₃	Toluene/H ₂ O	90	8	92
4	1-Bromo-4-nitrobenzene	K ₂ CO ₃	Toluene/H ₂ O	100	18	75

Experimental Workflow Diagram

The following diagram illustrates the general workflow for setting up and performing a catalytic cross-coupling reaction.

Experimental Workflow for Catalytic Cross-Coupling



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Caption: A step-by-step workflow for a typical cross-coupling experiment.

Conclusion and Future Outlook

While direct experimental evidence for the catalytic applications of **2-Methyl-5-(quinoxalin-2-yl)aniline** is currently limited in the accessible literature, its structural motifs suggest significant potential as a versatile ligand in transition metal catalysis. The provided hypothetical application and protocols for Suzuki-Miyaura coupling serve as a template for researchers to explore its efficacy. Further research is warranted to synthesize and characterize metal complexes of this ligand and to systematically evaluate their catalytic activity in a variety of organic transformations. Such studies will be crucial in determining the practical utility of **2-Methyl-5-(quinoxalin-2-yl)aniline** in synthetic organic chemistry and drug development.

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